

# Application Note: Protocol for Loading Nanoparticles into MOF-74-Ni

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## Compound of Interest

Compound Name: MOF-74-Ni

Cat. No.: B15791520

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## Introduction

Metal-Organic Frameworks (MOFs) are a class of porous crystalline materials with high surface areas and tunable pore sizes, making them excellent candidates for various applications, including gas storage, catalysis, and drug delivery. **MOF-74-Ni**, in particular, features one-dimensional hexagonal channels and a high density of open metal sites, offering strong binding sites for guest molecules. The incorporation of nanoparticles (NPs) into the **MOF-74-Ni** framework can create composite materials with enhanced or novel functionalities, such as improved catalytic activity or targeted drug delivery capabilities.

This application note provides a detailed protocol for loading pre-synthesized nanoparticles into **MOF-74-Ni** using a post-synthetic modification (PSM) approach, specifically via solution infiltration. This method is widely applicable and allows for the encapsulation of various types of nanoparticles within the MOF pores or their deposition on the external surface.

## Experimental Protocols

### Synthesis of MOF-74-Ni

This protocol is adapted from established solvothermal synthesis methods for MOF-74 structures.<sup>[1]</sup>

#### Materials:

- Nickel(II) nitrate hexahydrate ( $\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ )
- 2,5-dihydroxyterephthalic acid ( $\text{H}_4\text{DOBDC}$ )
- N,N-Dimethylformamide (DMF)
- Ethanol ( $\text{EtOH}$ )
- Deionized water ( $\text{H}_2\text{O}$ )

#### Procedure:

- In a glass beaker, dissolve Nickel(II) nitrate hexahydrate and 2,5-dihydroxyterephthalic acid in a 1:1:1 mixture of DMF, ethanol, and water.
- Stir the mixture at room temperature for 30 minutes to ensure homogeneity.
- Transfer the solution to a Teflon-lined stainless-steel autoclave.
- Seal the autoclave and heat it in an oven at 100-120°C for 24 hours.
- After cooling to room temperature, collect the yellow crystalline product by filtration or centrifugation.
- Wash the product thoroughly with fresh DMF and then with ethanol to remove unreacted precursors.
- Activate the synthesized **MOF-74-Ni** by heating under a dynamic vacuum at 250°C for 12 hours to remove solvent molecules from the pores.<sup>[2]</sup> The activated **MOF-74-Ni** is now ready for nanoparticle loading.

## Loading of Nanoparticles into MOF-74-Ni via Solution Infiltration

This protocol describes a general method for impregnating **MOF-74-Ni** with a colloidal solution of pre-synthesized nanoparticles.

Materials:

- Activated **MOF-74-Ni** powder
- Colloidal solution of the desired nanoparticles (e.g., gold, silver, or drug-loaded polymeric nanoparticles) in a suitable solvent (e.g., ethanol, water). The solvent should be chosen based on the stability of both the nanoparticles and the MOF.
- Ethanol

Procedure:

- Disperse the activated **MOF-74-Ni** powder in a suitable solvent (e.g., absolute ethanol) to form a suspension.
- Add the colloidal nanoparticle solution to the **MOF-74-Ni** suspension under constant stirring. The amount of nanoparticle solution to be added will depend on the desired loading percentage.
- Continue stirring the mixture at room temperature for 24 hours to allow for the diffusion of nanoparticles into the MOF pores and onto the surface.
- Collect the nanoparticle-loaded **MOF-74-Ni** (NP@**MOF-74-Ni**) composite by centrifugation.
- Wash the composite material multiple times with the solvent used for infiltration (e.g., ethanol) to remove any nanoparticles that are not incorporated into the MOF structure.
- Dry the final product under vacuum at a temperature that does not compromise the integrity of the nanoparticles or the MOF (e.g., 60-80°C).

## Data Presentation

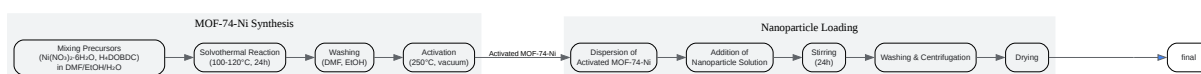
Table 1: Physicochemical Properties of **MOF-74-Ni** and **NP@MOF-74-Ni** Composites

| Property                             | MOF-74-Ni (Bare) | NP@MOF-74-Ni (Example: Ag NPs)     |
|--------------------------------------|------------------|------------------------------------|
| BET Surface Area (m <sup>2</sup> /g) | ~1100 - 1300     | Decreased (e.g., ~900)             |
| Pore Volume (cm <sup>3</sup> /g)     | ~0.6             | Decreased (e.g., ~0.45)            |
| Average Pore Diameter (nm)           | ~1.1             | Slightly decreased                 |
| Nanoparticle Loading (wt%)           | N/A              | Variable (e.g., 5-20%)             |
| Color                                | Yellow           | Dark brown/black (depending on NP) |

Note: The values presented are typical and can vary based on synthesis conditions and the specific nanoparticles used. The decrease in surface area and pore volume after nanoparticle loading is indicative of successful incorporation within the MOF pores.

## Visualizations

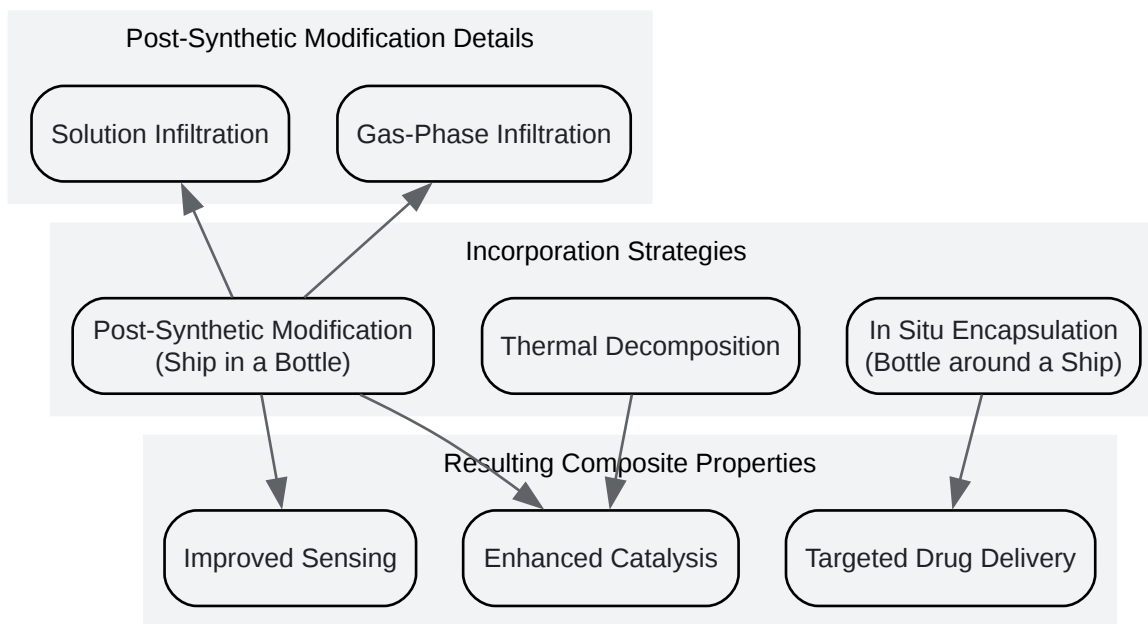
### Experimental Workflow



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Caption: Workflow for the synthesis of **MOF-74-Ni** and subsequent loading of nanoparticles.

## Logical Relationships in Nanoparticle Incorporation



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Caption: Methods for nanoparticle incorporation into MOFs and their potential applications.

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## References

- 1. Morphological and Structural Characterization of (Pt, Au, and Ag) Nanoparticle/Zn-MOF-74 Composites - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
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